

N,N-Dimethyl-2-chloropropylamine Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: *N,N-Dimethyl-2-chloropropylamine hydrochloride*

Cat. No.: B032990

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CAS Number: 4584-49-0

This technical guide provides an in-depth overview of **N,N-Dimethyl-2-chloropropylamine hydrochloride**, a versatile chemical intermediate with significant applications in the pharmaceutical and agrochemical industries. This document is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis.

Chemical and Physical Properties

N,N-Dimethyl-2-chloropropylamine hydrochloride, also known by synonyms such as β -(Dimethylamino)isopropyl chloride hydrochloride and 2-Chloro-1-(dimethylamino)propane hydrochloride, is a white to off-white crystalline solid.^{[1][2][3][4]} It is characterized by its high solubility in water and polar organic solvents like methanol and ethanol.^{[2][3]}

Property	Value	Reference(s)
CAS Number	4584-49-0	[1] [5]
Molecular Formula	$C_5H_{13}Cl_2N$ $(CH_3CHClCH_2N(CH_3)_2 \cdot HCl)$	[1] [2]
Molecular Weight	158.07 g/mol	[1] [2] [3] [5]
Appearance	White to off-white crystalline powder/solid	[2] [3] [4]
Melting Point	187-190 °C	[2] [4]
Solubility in Water	2000 mg/mL at 20°C	[2]
Purity	Typically available as 98% or 99% pure	[5] [6] [7]

Synthesis Protocols

The synthesis of **N,N-Dimethyl-2-chloropropylamine hydrochloride** can be achieved through various methods. Two common experimental protocols are detailed below.

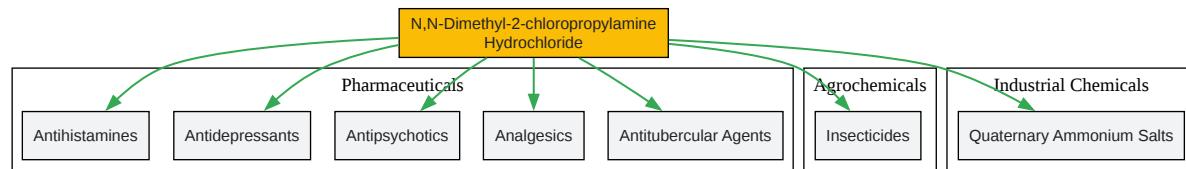
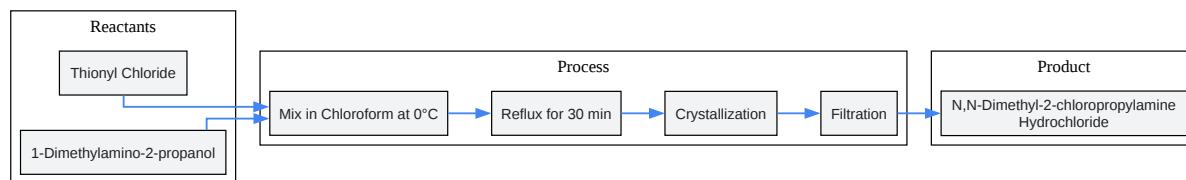
Synthesis from 1-Dimethylamino-2-propanol

A prevalent laboratory-scale synthesis involves the chlorination of 1-dimethylamino-2-propanol using thionyl chloride.[\[4\]](#)[\[8\]](#)

Experimental Protocol:

- A solution of 1-dimethylamino-2-propanol in chloroform is prepared and cooled to approximately 0°C with continuous stirring.
- A solution of freshly distilled thionyl chloride in chloroform is added dropwise to the cooled solution.
- The reaction mixture is allowed to warm to ambient temperature over a period of 30 minutes.

- The mixture is then heated to reflux for an additional 30 minutes, during which any precipitated material should redissolve.
- As the reaction proceeds, **N,N-Dimethyl-2-chloropropylamine hydrochloride** begins to crystallize from the boiling solvent.
- After cooling, the reaction mixture is diluted with ether to facilitate complete precipitation.
- The solid product is collected by filtration.



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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. 2-Chloro-N,N-dimethylpropylamine hydrochloride ; 2-Dimethylaminoisopropyl chloride hydrochloride (DMCPA-HCl) >99,8% - SYNTHETIKA [synthetikaeu.com]
- 3. 2-Chloropropyldimethylamine hydrochloride | C5H13Cl2N | CID 94294 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-Dimethylaminoisopropyl chloride hydrochloride | 4584-49-0 [chemicalbook.com]
- 5. 2-Chloro-N,N-dimethylpropylamine 98 4584-49-0 [sigmaaldrich.com]
- 6. CheMondis Marketplace [chemondis.com]
- 7. scbt.com [scbt.com]
- 8. 2-Dimethylaminoisopropyl chloride hydrochloride synthesis - chemicalbook [chemicalbook.com]
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